

Yadanzioside L for In Vivo Cancer Research: Application Notes and Protocols

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Compound of Interest

Compound Name: Yadanzioside L

Cat. No.: B14099515

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Introduction:

Yadanzioside L is a quassinoid glycoside isolated from the medicinal plant *Brucea javanica* (L.) Merr. Quassinoids, a group of structurally complex natural products, have garnered significant interest in oncology for their potent cytotoxic and antitumor activities. While extensive in vivo data for **Yadanzioside L** is still emerging, preliminary studies and research on analogous compounds suggest its potential as a valuable agent in cancer research. This document provides detailed application notes and proposed protocols for the in vivo investigation of **Yadanzioside L**, drawing from available literature on **Yadanzioside L** and the closely related, well-studied compound, Yadanziolide A.

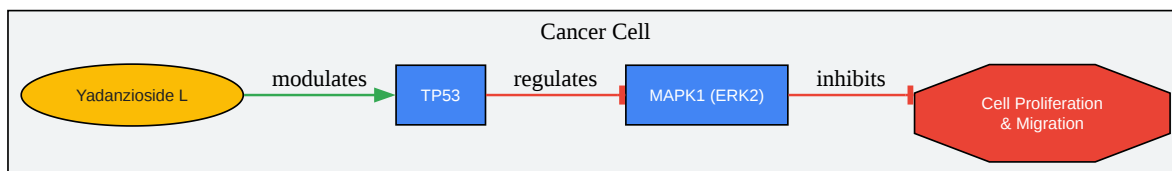
1. Preclinical Data Summary

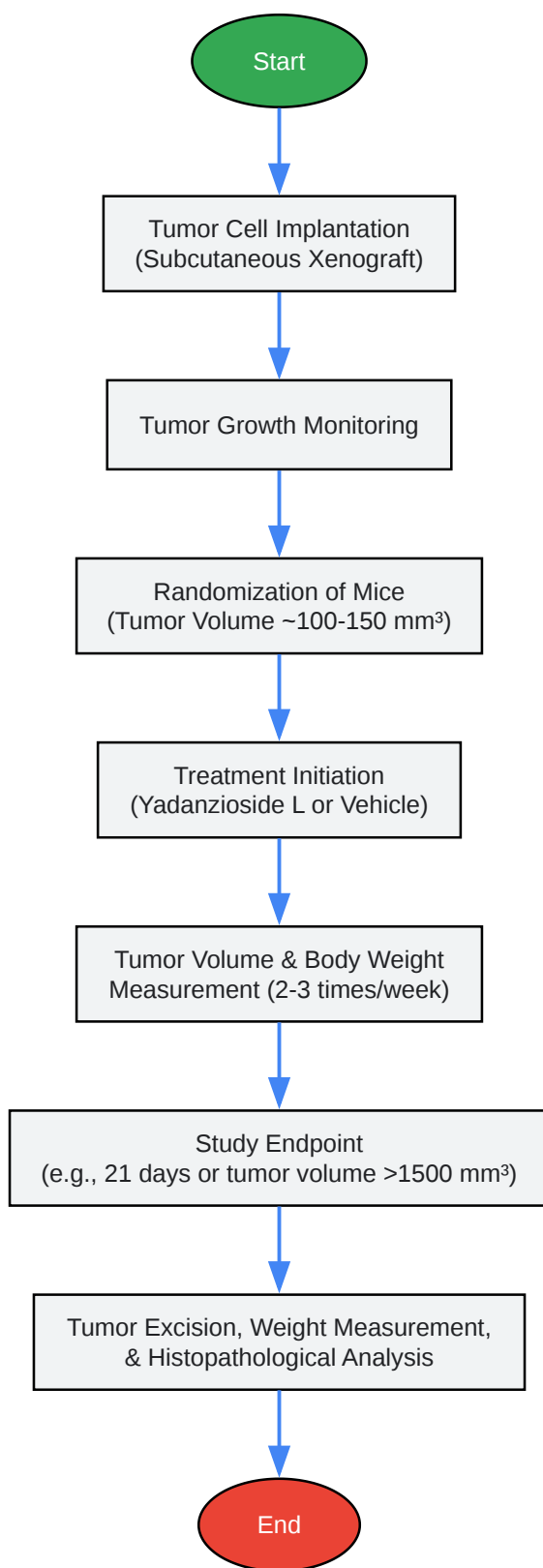
Due to the limited specific in vivo studies on **Yadanzioside L**, the following table includes data from a preclinical study on the related compound, Yadanziolide A, to provide a reference for potential experimental design. A network pharmacology study has identified **Yadanzioside L** as a potential active component in Yadanzi oil with predicted activity against lung cancer.^[1]

Compound	Cancer Type	Animal Model	Dosing & Administration	Key Findings	Reference
Yadanziolide A	Hepatocellular Carcinoma	Orthotopic liver cancer model (Hepa1-6 cells)	2 mg/kg/day, intraperitoneal injection	Significant suppression of tumor growth	[2] [3]
Yadanzioside L	Lung Cancer (Predicted)	Not yet studied in vivo	Not yet determined	Identified as a key potential anti-lung cancer compound in Yadanzi oil through network pharmacology.	[1]
Yadanzioside P	Leukemia	Not specified	Not specified	Antileukemic quassinoid glycoside.	[2]

2. Proposed Mechanism of Action

Network pharmacology studies suggest that **Yadanzioside L** may exert its anticancer effects by modulating key signaling pathways involved in cell proliferation and survival. A primary predicted mechanism involves the P53/MAPK1 signaling pathway. In this proposed pathway, **Yadanzioside L** may influence the expression or activity of proteins regulated by TP53, leading to the inhibition of cancer cell proliferation and migration. The mitogen-activated protein kinase 1 (MAPK1), also known as ERK2, is a critical node in this pathway that regulates cancer cell growth.





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